

Technical Procurement Guide: 5-Bromo-2-chloro-4-hydroxybenzonitrile

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Compound of Interest

Compound Name: 5-Bromo-2-chloro-4-hydroxybenzonitrile

Cat. No.: B8137393

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Strategic Sourcing, Synthesis Logic, and Quality Assurance for Drug Development

Executive Summary: The Pharmacophore Scaffold

5-Bromo-2-chloro-4-hydroxybenzonitrile (CAS 1259020-46-6) is not merely a catalog chemical; it is a high-value regioselective scaffold used in the synthesis of next-generation metabolic therapeutics.^[1] Its structural uniqueness lies in the orthogonal reactivity of its substituents: a phenolic hydroxyl for etherification, a nitrile for heterocycle formation, and two distinct halogens (Cl, Br) allowing for sequential cross-coupling reactions (e.g., Suzuki-Miyaura).^[1]

This compound is increasingly relevant in the development of Thyroid Hormone Receptor-beta (THR- β) agonists (analogous to Resmetirom intermediates) and SGLT2 inhibitors, where halogenated phenyl rings are critical for binding affinity and metabolic stability.^[1]

Chemical Profile & Technical Specifications

Before sourcing, verify the identity against these immutable constants. Errors in halogen positioning (e.g., 3-bromo vs. 5-bromo) are common in lower-grade supplies and will lead to total synthesis failure.^[1]

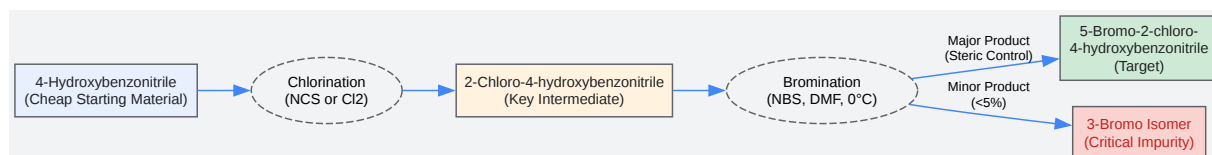
Property	Specification
CAS Number	1259020-46-6
IUPAC Name	5-Bromo-2-chloro-4-hydroxybenzonitrile
Molecular Formula	C ₇ H ₃ BrClNO
Molecular Weight	232.46 g/mol
Appearance	White to off-white crystalline powder
Melting Point	158–163 °C (Typical)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Insoluble in Water
Key Impurities	3-Bromo isomer (regioisomer), dibromo species

Synthesis & Cost Drivers

Understanding the synthesis route is crucial for negotiating price and anticipating impurity profiles.^[1] The cost is driven by the regioselectivity required to place the bromine atom at position 5 without over-brominating or hitting position 3.

Industrial Synthesis Pathway

The most robust route utilizes the directing effects of the hydroxyl group (activating, ortho/para) versus the nitrile (deactivating, meta).^[1]



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Figure 1: Synthesis pathway highlighting the critical regioselective bromination step.

Cost Analysis:

- Raw Material: 4-Hydroxybenzonitrile is a commodity chemical (low cost).[1]
- Process Cost: The purification step (recrystallization) to remove the 3-bromo isomer drives the price up.[1] Cheap suppliers often skip this, resulting in 90-95% purity which is unacceptable for GMP steps.[1]

Market Analysis: Suppliers & Price

The market for this compound is tiered.[1] "Catalog" suppliers often re-package from a few key manufacturers in China and India.[1]

Pricing Tiers (Estimated Q4 2025)

Scale	Price Range (USD)	Supplier Type	Lead Time
Research (1g - 5g)	\$120 - \$350	Sigma-Aldrich, TCI, Combi-Blocks	1-3 Days
Pilot (100g - 1kg)	\$1,500 - \$4,000/kg	BLD Pharm, Enamine, Custom Synthesis	2-4 Weeks
Bulk (>10kg)	Negotiated	WuXi AppTec, PharmBlock, ChemSigma	4-8 Weeks

Recommended Suppliers

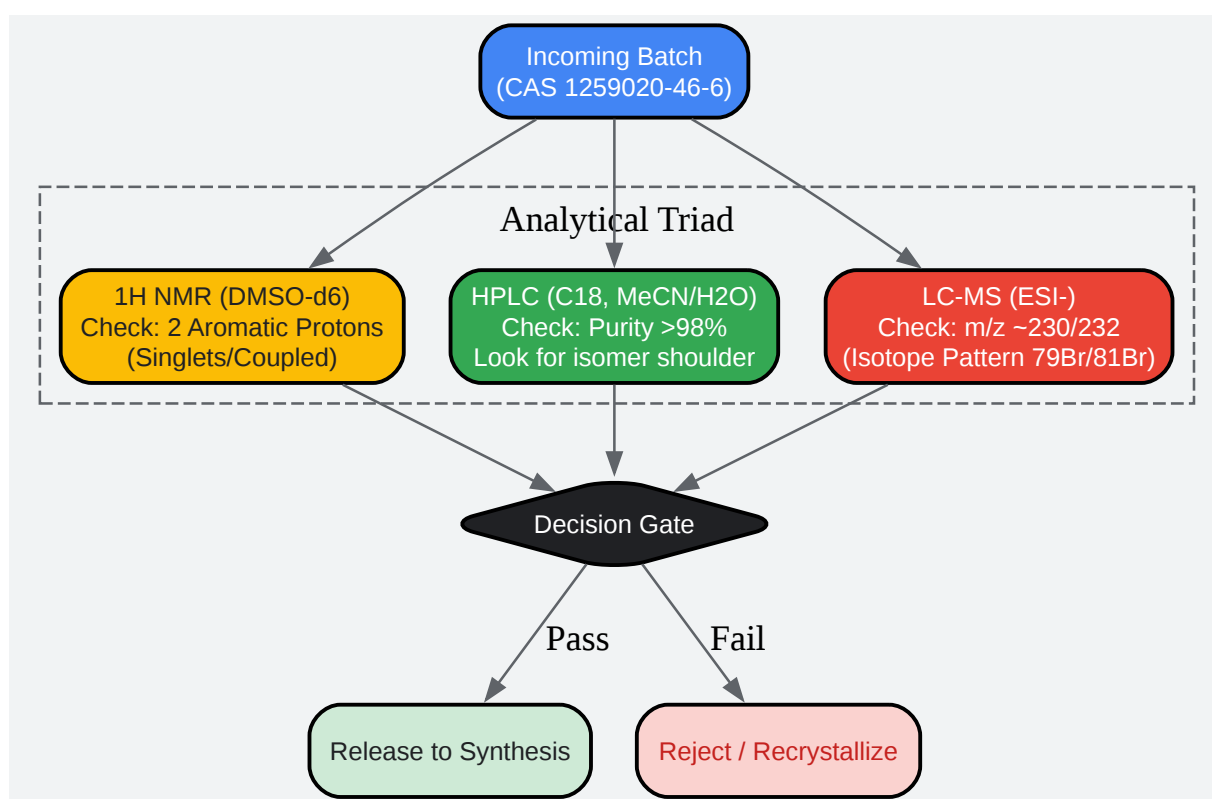
- Sigma-Aldrich (Merck): Best for reference standards.[1] High price, guaranteed CoA.
- BLD Pharm / Combi-Blocks: Best balance of price and quality for medicinal chemistry scale (1-100g).[1]
- BenchChem / ChemSigma: Aggregators useful for finding bulk sources.[1]

Procurement & Quality Control (The "Self-Validating" Protocol)

Trust, but verify. Do not accept a supplier's Certificate of Analysis (CoA) blindly, especially for functionalized halogenated aryls where isomer separation is difficult.^[1]

The "Triad" Verification Workflow

Every batch must pass these three checkpoints before entering the synthesis pipeline.



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Figure 2: Mandatory Quality Control Workflow for incoming raw materials.

Specific QC Criteria:

- 1H NMR**: You must observe two distinct aromatic signals. Due to the 2,4,5-substitution pattern, the protons at positions 3 and 6 are singlets (or weak doublets depending on long-range coupling).^[1] If you see complex splitting, you have the wrong isomer.^[1]

- HPLC Purity: Set the threshold at >98.0%. Impurities >1% will interfere with subsequent Suzuki couplings by poisoning the Palladium catalyst.[1]

References

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